

Technical Monograph: 4-Nitropyridine-2-carbonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Nitropyridine-2-carbonyl chloride

CAS No.: 230312-97-7

Cat. No.: B15350007

[Get Quote](#)

CAS 230312-97-7 | High-Reactivity Heterocyclic Scaffold

Executive Summary

4-Nitropyridine-2-carbonyl chloride (CAS 230312-97-7) represents a critical electrophilic building block in medicinal chemistry, particularly for the design of peptidomimetics and kinase inhibitors. Its structural value lies in its bifunctionality: the C2-acyl chloride provides an immediate handle for acylation (forming amides or esters), while the C4-nitro group serves as a latent amine precursor or a site for Nucleophilic Aromatic Substitution ().

This guide outlines the synthesis, handling, and application of this compound.^[1] Unlike standard benzoyl chlorides, the electron-deficient pyridine ring—further deactivated by the nitro group—renders this molecule exceptionally moisture-sensitive and prone to side reactions if not handled with rigorous exclusion of water and nucleophilic impurities.

Chemical Architecture & Reactivity Profile

The reactivity of CAS 230312-97-7 is defined by the synergistic electron-withdrawing effects of the pyridine nitrogen and the 4-nitro group.

Feature	Electronic Effect	Practical Implication
2-Carbonyl Chloride	Highly Electrophilic	Rapid acylation of amines/alcohols. Hydrolyzes instantly in moist air to the parent acid.
4-Nitro Group	Strong Inductive (-I) & Resonance (-M)	Deactivates the ring. Increases electrophilicity of the carbonyl carbon.[2] Makes C4 susceptible to (displacement of).
Pyridine Nitrogen	Electron Sink	Facilitates nucleophilic attack at C2 and C4 positions.

Critical Insight: The 4-nitro group significantly destabilizes the C-Cl bond of the acid chloride compared to unsubstituted picolinoyl chloride. This results in faster reaction rates but also a lower energetic barrier for hydrolysis.

Synthesis Protocol

Methodology: Conversion of 4-nitropyridine-2-carboxylic acid to the acid chloride. Preferred

Reagent: Oxalyl Chloride (

) with catalytic DMF.[3] **Rationale:** Unlike Thionyl Chloride (

), Oxalyl Chloride allows for milder reaction conditions (room temperature) and produces volatile byproducts (

,

) that are easier to remove than

, reducing the risk of degrading the sensitive nitro group.

Step-by-Step Procedure

Note: All steps must be performed under an inert atmosphere (Nitrogen or Argon).

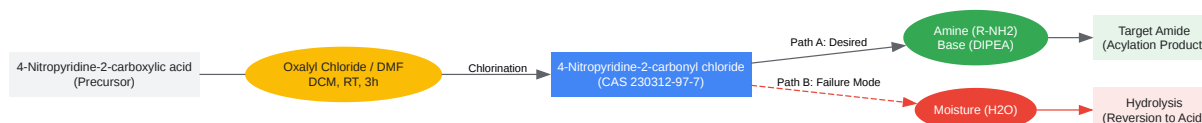
- Setup: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar and a rubber septum. Attach a Schlenk line (Argon inlet) and a bubbler to vent gases.
- Suspension: Charge the flask with 4-Nitropyridine-2-carboxylic acid (1.0 eq). Add anhydrous Dichloromethane (DCM) (approx. 10 mL per gram of substrate). The acid will likely remain a suspension.
- Activation: Add N,N-Dimethylformamide (DMF) (catalytic, 0.05 eq).
 - Mechanism:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) DMF reacts with oxalyl chloride to form the Vilsmeier-Haack reagent (active chloroiminium species), which is the actual chlorinating agent.
- Chlorination: Add Oxalyl Chloride (1.5 eq) dropwise via syringe over 10 minutes.
 - Observation: Vigorous bubbling (evolution) will occur. The suspension should slowly clear as the acid chloride forms and dissolves.
- Reaction: Stir at Room Temperature (20-25°C) for 2–4 hours.
 - Endpoint: Solution becomes clear and gas evolution ceases.
- Workup: Evaporate the solvent and excess oxalyl chloride under reduced pressure (rotary evaporator with a base trap).
- Purification: Re-dissolve the crude yellow solid in a minimal amount of anhydrous DCM and re-evaporate (azeotrope) to remove trace HCl.
 - Result: The product is a moisture-sensitive yellow/orange solid or oil, used immediately without further purification.

Self-Validating QC System

Direct analysis of acid chlorides on LCMS is impossible due to hydrolysis on the column. Use the Methanol Quench Method:

- Take a 5 μ L aliquot of the reaction mixture.
- Quench into 200 μ L of anhydrous Methanol.
- Analyze by LCMS.[2]
- Target Mass: Look for the Methyl Ester mass (shift from acid chloride, or from acid).
 - If Acid Mass (Parent) is seen: Reaction is incomplete.
 - If Methyl Ester Mass is seen: Conversion is successful.

Visualization: Synthesis & Reactivity Pathways



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway and competing reactivity modes. Path A represents the desired acylation; Path B represents the critical failure mode due to moisture sensitivity.

Handling & Storage (The "Schlenk" Standard)

Due to the electron-deficient nature of the ring, this acid chloride is hygroscopic and corrosive.

- **Storage:** Store under Argon at -20°C. Seal containers with Parafilm and place inside a secondary desiccator jar containing Drierite.
- **Handling:** Weighing should ideally occur in a glovebox. If unavailable, weigh rapidly into a tared flask that has been flame-dried and purged with Argon.
- **Solvents:** Use only anhydrous solvents (DCM, THF, DMF) dried over molecular sieves. Even trace water (ppm levels) can revert the chloride to the acid, generating HCl gas which can degrade acid-sensitive protecting groups (e.g., Boc) elsewhere in your molecule.

Application: Amide Coupling Protocol

Objective: Coupling CAS 230312-97-7 with a primary amine (

).

- **Amine Prep:** Dissolve the amine (1.0 eq) and DIPEA (N,N-Diisopropylethylamine) (2.0 - 3.0 eq) in anhydrous DCM. Cool to 0°C.
 - **Why DIPEA?** It acts as an HCl scavenger.[2] Pyridine can also be used, but DIPEA is non-nucleophilic, preventing potential side reactions at the 4-nitro position.
- **Addition:** Dissolve the freshly prepared **4-Nitropyridine-2-carbonyl chloride** (1.1 eq) in anhydrous DCM. Add this solution dropwise to the cold amine solution.
- **Reaction:** Allow to warm to Room Temperature. Monitor by TLC/LCMS.[2]
 - **Reaction Time:** Usually < 1 hour due to high reactivity.
- **Quench:** Add saturated solution.
- **Extraction:** Extract with DCM, wash with brine, dry over

Troubleshooting Table

Issue	Probable Cause	Solution
Reversion to Acid	Wet solvent or high humidity.	Use freshly distilled solvents; keep under Ar balloon.
Low Yield	Hydrolysis during workup.	Perform phase separation quickly; do not leave in aqueous base for long.
Byproduct:	Amine attacked the group.	Keep reaction cold (0°C to -10°C). Avoid excess amine.

References

- Synthesis of Pyridine-2-carbonyl Chlorides
 - Title: Mastering the Synthesis of Pyridine-2-carbonyl Chloride: A Key Pharmaceutical Intermediate.^[1]
 - Source: NBIInno.
 - URL:[\[Link\]](#) (General protocol adaptation).
- Nitropyridine Reactivity
 - Title: Nitropyridines in the Synthesis of Bioactive Molecules.
 - Source: PMC - NIH.
 - URL:[\[Link\]](#)
- Acid Chloride Preparation (General)
 - Title: Conversion of Carboxylic Acids to Acid Chlorides.^{[3][4][7][8]}
 - Source: Master Organic Chemistry.
 - URL:[\[Link\]](#)

- Safety Data (Precursor)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. nbinnno.com \[nbinnno.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Page Not Found | Study Prep in Pearson+ \[pearson.com\]](#)
- [5. web.mnstate.edu \[web.mnstate.edu\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [8. chemguide.co.uk \[chemguide.co.uk\]](#)
- To cite this document: BenchChem. [Technical Monograph: 4-Nitropyridine-2-carbonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15350007/docs#technical-monograph-4-nitropyridine-2-carbonyl-chloride\]](https://www.benchchem.com/product/b15350007/docs#technical-monograph-4-nitropyridine-2-carbonyl-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)